

8-Oxononanoyl Chloride: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 8-Oxononanoyl chloride

Cat. No.: B15456841

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Oxidized Lipids in Cellular Signaling

Lipid peroxidation, a consequence of oxidative stress, generates a diverse array of reactive lipid species that can act as signaling molecules, modulating various cellular processes. Among these are oxidized fatty acids, which can impact inflammatory pathways and cellular defense mechanisms. **8-Oxononanoyl chloride**, a reactive derivative of the lipid peroxidation product 8-oxononanoic acid, represents a valuable and versatile tool for investigating the biological ramifications of lipid oxidation. Its acyl chloride functionality allows for covalent modification of biomolecules, providing a means to probe cellular targets and signaling cascades affected by this specific form of lipid damage. This guide details the potential research applications of **8-Oxononanoyl chloride**, from its use in synthesizing novel molecular probes to its application as a derivatizing agent for sensitive analytical detection.

Core Applications in Research

The high reactivity of the acyl chloride group makes **8-Oxononanoyl chloride** a versatile reagent for several research applications.

Synthesis of Bioactive Lipid Probes

8-Oxononanoyl chloride can serve as a key building block for the synthesis of specific oxidized lipid species, such as 8-oxonanoyl-containing phospholipids, esters, and amides. These synthetic lipids can be used to:

- **Investigate Signaling Pathways:** Introduce specific oxidized lipids into cellular models to study their impact on signaling cascades, such as the arachidonate pathway, which is involved in inflammation. A close analog, 9-oxonananoic acid, has been shown to stimulate phospholipase A2 activity and subsequent thromboxane A2 production, suggesting a role in platelet aggregation and inflammatory responses.
- **Probe Protein-Lipid Interactions:** Covalently modify proteins with the 8-oxonanoyl group to identify protein targets of lipid peroxidation and to study the functional consequences of such modifications. The reaction typically occurs with nucleophilic residues such as lysine.

Derivatization for Enhanced Mass Spectrometry Analysis

Acyl chlorides are effective derivatizing agents for enhancing the detection of small molecules in mass spectrometry. **8-Oxononanoyl chloride** can be used to:

- **Improve Ionization Efficiency and Chromatographic Retention:** Tagging analytes containing primary and secondary amines or hydroxyl groups with the 8-oxonanoyl moiety increases their hydrophobicity and allows for better separation in reverse-phase liquid chromatography. The added carbon chain can also improve ionization efficiency, leading to lower limits of detection.
- **Labeling for Targeted Lipidomics:** The unique mass of the 8-oxonanoyl group can be used as a tag for the targeted analysis of specific classes of lipids or other metabolites.

Physicochemical and Reactivity Data

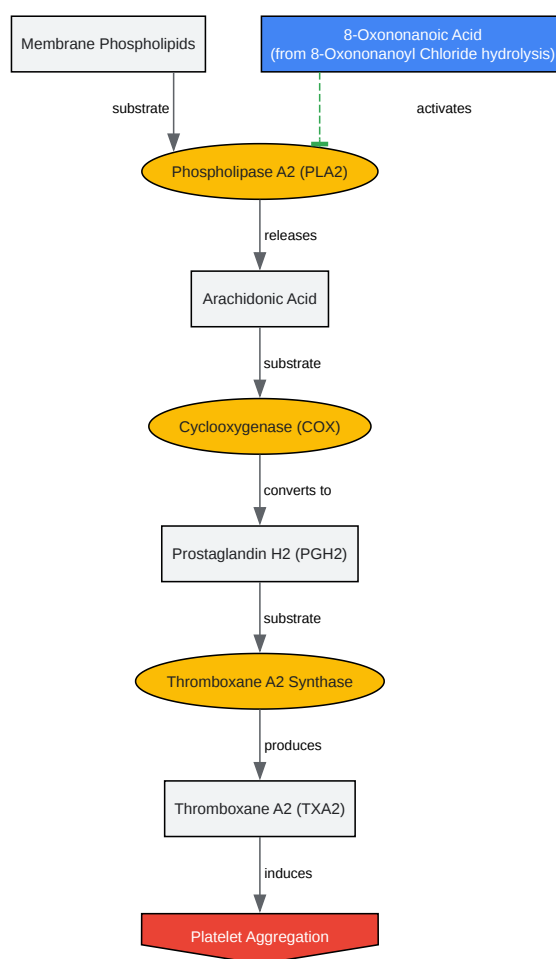
The following table summarizes key quantitative data for **8-Oxononanoyl chloride** and its derivatives, based on computational predictions and known reactivity of acyl chlorides.

Property	8-Oxononanoyl Chloride	8-Oxononanoic Acid	N-propyl-8-oxononanamide
Molecular Formula	C ₉ H ₁₅ ClO ₂	C ₉ H ₁₆ O ₃	C ₁₂ H ₂₃ NO ₂
Molecular Weight	190.67 g/mol	172.22 g/mol	213.32 g/mol
Boiling Point (est.)	~220-230 °C	~320-330 °C	Not available
Reactivity	High	Moderate	Stable
Primary Reaction Site	Acyl chloride	Carboxylic acid	Amide bond

Signaling Pathways and Experimental Workflows

Proposed Signaling Pathway for 8-Oxononanoic Acid

Based on the known activity of the closely related 9-oxononanoic acid, 8-oxononanoic acid (the hydrolysis product of **8-Oxononanoyl chloride**) is hypothesized to influence the arachidonate signaling cascade, a key pathway in the inflammatory response.

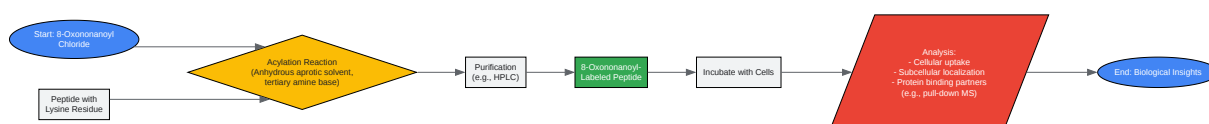


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Caption: Proposed activation of the arachidonate cascade by 8-oxononanoic acid.

Experimental Workflow: Synthesis and Application of a Labeled Peptide

This workflow illustrates how **8-Oxononanoyl chloride** can be used to create a tool for studying protein modification by lipid peroxidation products.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com